

Introduction: A Core Reagent in Modern Synthesis

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Compound of Interest

Compound Name: *Ethyl potassium malonate*

Cat. No.: B8810480

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Ethyl potassium malonate, also known as potassium monoethyl malonate or potassium 3-ethoxy-3-oxopropanoate, is a pivotal reagent in organic synthesis and a valuable tool in biochemical research.^{[1][2][3]} As a white, crystalline solid, its utility stems from the unique bifunctionality of possessing both an ester and a carboxylate salt within the same molecule.^{[1][4][5][6]} This structure allows it to serve as a versatile precursor for the synthesis of more complex molecules, including beta-ketoesters and other key intermediates for pharmaceuticals, pesticides, and veterinary drugs.^{[1][4][6][7]} Furthermore, its structural similarity to succinate enables it to act as a competitive inhibitor of the enzyme succinate dehydrogenase, making it a valuable compound for studying metabolic pathways.^{[2][3][5][7][8]} This guide provides a comprehensive overview of its core physical properties, synthesis protocols, and handling considerations to empower researchers in leveraging this compound to its full potential.

Core Physical and Chemical Properties

The physical properties of **ethyl potassium malonate** are fundamental to its handling, storage, and application in various reaction conditions. The data presented below has been consolidated from various chemical suppliers and databases to provide a reliable reference.

Property	Value	Source(s)
IUPAC Name	potassium 3-ethoxy-3-oxopropanoate	[9]
CAS Number	6148-64-7	[4][5]
Molecular Formula	C ₅ H ₇ KO ₄	[2][5][9][10]
Molecular Weight	170.20 g/mol	[2][5][9]
Appearance	White crystalline powder or crystals	[4][5][6]
Melting Point	194-200 °C (with decomposition)	[4][5][10][11][12]
Boiling Point	237.2 °C at 760 mmHg (Predicted)	[4][5]
Solubility	Soluble in water. Slightly soluble in methanol and ethanol. Insoluble in ether.	[1][4][6][8]
pH	5.5 - 8.0 (50 g/L solution at 25°C)	[6][13][14]
Stability	Chemically stable under normal conditions.	[1][10]
Key Characteristic	Hygroscopic	[5][6][8]

Detailed Analysis of Key Properties

Solubility Profile: The Role of Ionic Character

Ethyl potassium malonate's solubility is a direct consequence of its molecular structure. As a potassium salt, it possesses significant ionic character, rendering it readily soluble in water.[1][5][8] It also shows some solubility in polar protic solvents like methanol and ethanol, though to a lesser extent.[4][6] Conversely, it is insoluble in nonpolar solvents such as ether.[1] This differential solubility is a critical feature exploited during its synthesis and purification, allowing

for its precipitation from the reaction mixture and washing with ether to remove nonpolar impurities.

Thermal Stability and Decomposition

The compound melts with decomposition at approximately 194-200 °C.[4][5][12] This is a crucial parameter for researchers to consider when planning reactions, especially those requiring heat. Exceeding this temperature will lead to the breakdown of the molecule, preventing its desired reactivity.

Hygroscopicity and Storage: A Mandate for Dry Conditions

A defining characteristic of **ethyl potassium malonate** is its hygroscopic nature, meaning it readily absorbs moisture from the atmosphere.[5][6][8] This necessitates stringent storage protocols. To maintain its integrity and reactivity, the compound must be stored in a tightly sealed container in a cool, dry place, ideally under an inert atmosphere like nitrogen.[1][5][12][15] Failure to do so can lead to clumping and potential degradation. Furthermore, due to its basic nature, it should be stored away from acidic volatile substances with which it can react.[1]

Experimental Protocol: Synthesis via Selective Saponification

The most common and efficient synthesis of **ethyl potassium malonate** involves the selective mono-saponification of diethyl malonate using potassium hydroxide. This procedure leverages the stoichiometry of the reactants to favor the hydrolysis of only one of the two ester groups.

Causality: The use of a slight molar deficit or equimolar amount of potassium hydroxide relative to diethyl malonate is the key to selectivity.[16] The reaction is typically performed in ethanol, where the resulting potassium salt is sparingly soluble, especially upon cooling, allowing for its isolation via precipitation.[1][12][16] Using an excess of the diethyl malonate starting material can further ensure high product purity and minimize the formation of the undesired dipotassium malonate.[17]

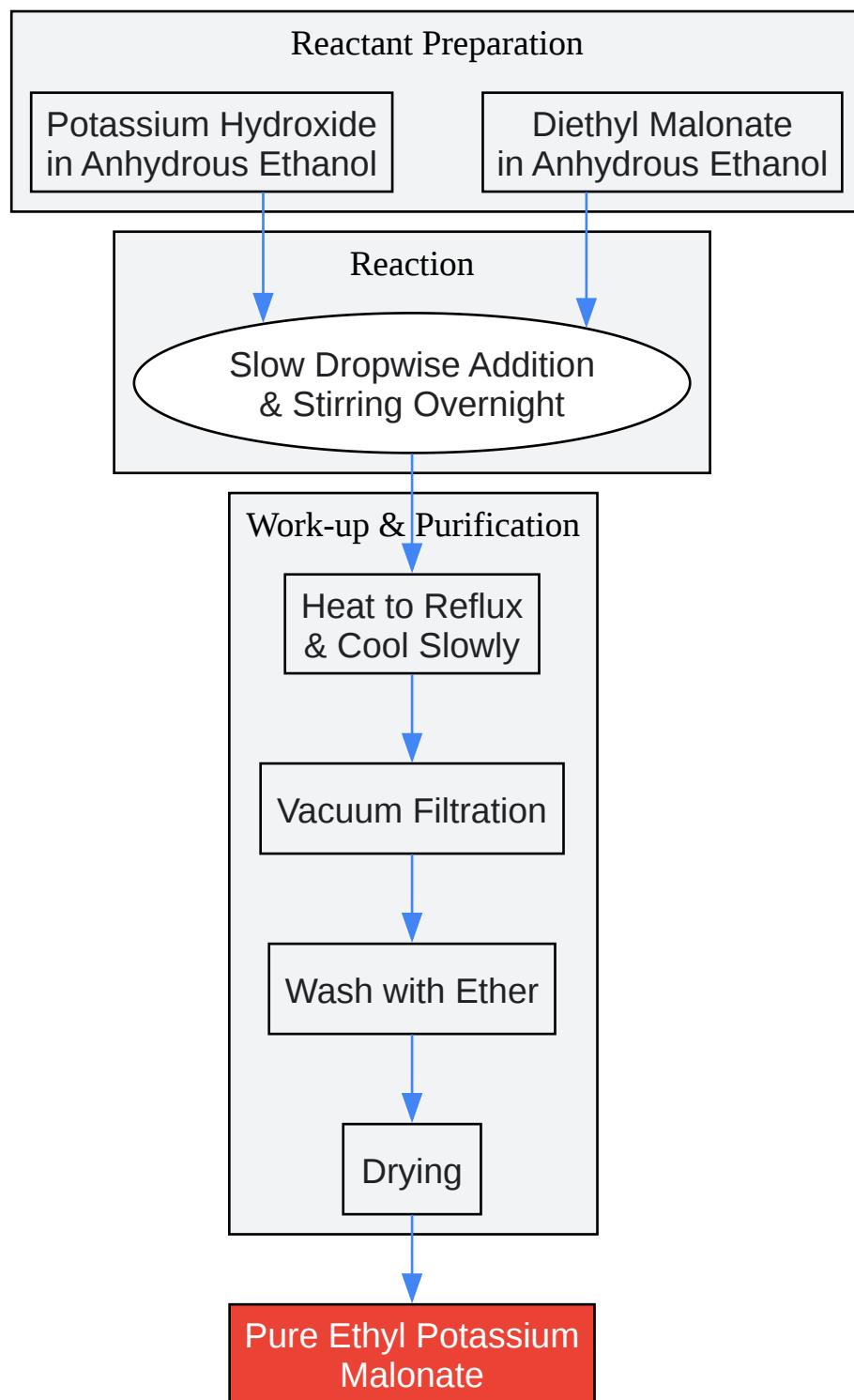
Step-by-Step Methodology

- Reactant Preparation: A solution of potassium hydroxide (KOH) (e.g., 0.624 mol) is prepared in anhydrous ethanol (e.g., 400 mL).[6][12][16]
- Reaction Setup: In a separate round-bottom flask equipped with a magnetic stirrer, add diethyl malonate (e.g., 0.625 mol) and anhydrous ethanol (e.g., 400 mL).[6][12][16]
- Controlled Addition: Slowly add the ethanolic KOH solution dropwise to the stirring solution of diethyl malonate at room temperature. A large amount of white precipitate will form.[1][16]
- Reaction Time: Continue stirring the mixture vigorously. Some protocols call for stirring overnight (e.g., 18 hours) to ensure the reaction goes to completion.[1][6][16]
- Crystallization and Isolation: After the reaction period, the mixture can be heated to reflux and then allowed to cool slowly to room temperature to improve crystallization.[6][16]
- Filtration: The white precipitate (the product) is collected by vacuum filtration, for instance, through a Büchner funnel.[1][16]
- Washing and Drying: The collected solid is washed with a small amount of ether to remove any unreacted diethyl malonate and other organic impurities.[18] The final product is then dried (e.g., in a stream of air or under vacuum) to yield pure **ethyl potassium malonate**.[1][18]

Visualizations

Synthesis Workflow Diagram

The following diagram illustrates the logical flow of the synthesis protocol described above.

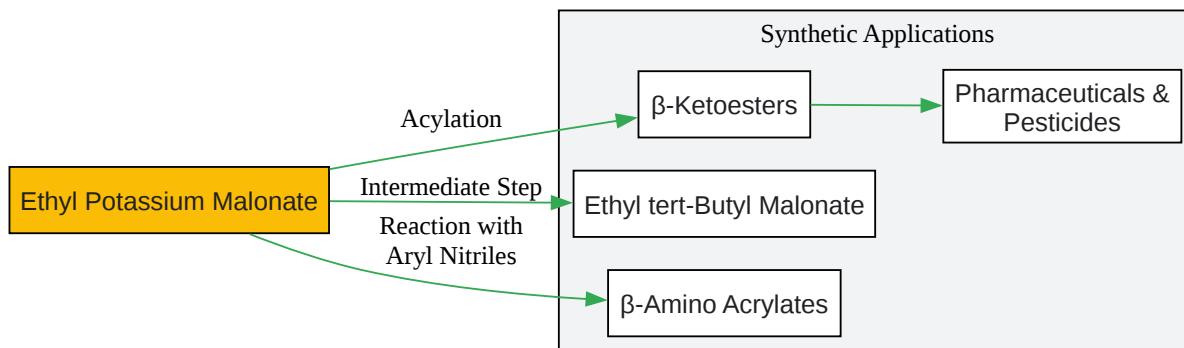


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Caption: Workflow for the synthesis of **ethyl potassium malonate**.

Application Pathway

This diagram shows the central role of **ethyl potassium malonate** as an intermediate in producing other valuable chemical compounds.



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Caption: Key synthetic applications of **ethyl potassium malonate**.

Applications in Drug Development and Research

Ethyl potassium malonate is not merely a synthetic building block; it is a compound with direct and indirect applications in advanced research.

- Precursor for Active Pharmaceutical Ingredients (APIs): Its primary role is as a key intermediate. It is used to generate other malonates, such as (trimethylsilyl)ethyl malonate, which can then be acylated to prepare a wide variety of β -ketoesters.^{[6][8]} These structures are common motifs in many pharmaceutical compounds. It also serves as an intermediate in the synthesis of ethyl tert-butyl malonate and can react with aryl nitriles to yield β -amino acrylates.^{[6][8]}
- Biochemical Probe: As a competitive inhibitor of succinate dehydrogenase (Complex II in the electron transport chain), **ethyl potassium malonate** can be used in cellular and mitochondrial studies to probe metabolic function.^{[2][3][5][8]} It competes with the enzyme's

natural substrate, succinate, thereby inhibiting its activity without undergoing a reaction itself.

[5]

Safety, Handling, and Storage

Proper handling is essential to ensure safety and maintain the quality of the reagent.

- Hazards: **Ethyl potassium malonate** is classified as an irritant. It can cause irritation to the eyes, respiratory system, and skin.[4][10]
- Personal Protective Equipment (PPE): When handling the solid, appropriate PPE, including gloves, safety glasses or goggles, and a dust mask (e.g., N95), should be worn to avoid contact and inhalation.[10][19][20]
- First Aid:
 - In case of eye contact: Immediately rinse with plenty of water for several minutes and seek medical advice.[4][19]
 - In case of skin contact: Wash off with soap and plenty of water.[19][21]
 - If inhaled: Move the person into fresh air.[19][21]
- Incompatibilities: It is incompatible with strong oxidizing agents.[8][10]
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container, away from moisture and incompatible substances.[1][5][15][19]

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- To cite this document: BenchChem. [Introduction: A Core Reagent in Modern Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8810480#ethyl-potassium-malonate-physical-properties\]](https://www.benchchem.com/product/b8810480#ethyl-potassium-malonate-physical-properties)

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